

Technical Profile: 2-Hydrazinylpyridin-3-amine

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Compound of Interest

Compound Name: 2-Hydrazinylpyridin-3-amine

CAS No.: 30962-77-7

Cat. No.: B3051096

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CAS Number: 30962-77-7 Synonyms: 3-Amino-2-hydrazinopyridine; (3-Aminopyridin-2-yl)hydrazine Molecular Formula: $C_5H_8N_4$ Molecular Weight: 124.14 g/mol [\[1\]](#)

Chemical Identity & Structural Significance

2-Hydrazinylpyridin-3-amine is a bifunctional heterocyclic building block characterized by a pyridine core substituted with an amine group at the C3 position and a hydrazine moiety at the C2 position. This specific substitution pattern is chemically significant because the ortho-arrangement of the nucleophilic amino and hydrazine groups creates a "1,4-dinucleophilic" system (counting the hydrazine terminal nitrogen), which is perfectly positioned for condensation reactions to form fused bicyclic systems.

Key Physicochemical Properties

Property	Data	Note
Appearance	Off-white to pale yellow solid	Oxidizes upon air exposure
Melting Point	168–172 °C (decomp.)	Typical for hydrazinopyridines
Solubility	DMSO, Methanol, dilute acid	Poor solubility in non-polar solvents
pKa (est)	~6.5 (pyridine N), ~3.5 (hydrazine)	Hydrazine group is basic but less so than alkyl hydrazines due to delocalization

Synthetic Pathways

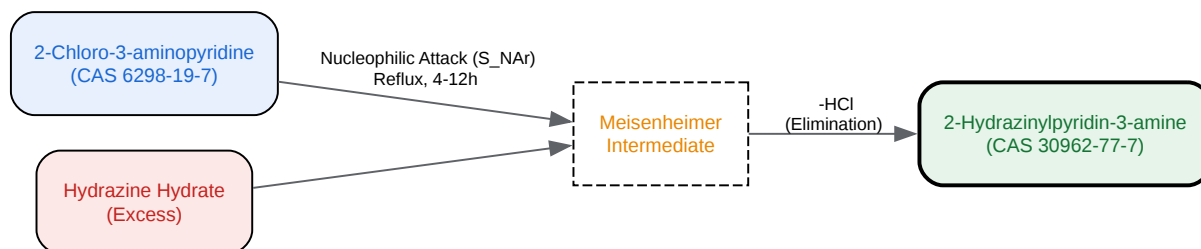
The synthesis of **2-hydrazinylpyridin-3-amine** relies on Nucleophilic Aromatic Substitution (S_NAr). Unlike simple 2-chloropyridine, the precursor 2-chloro-3-aminopyridine contains an electron-donating amino group at C3. This deactivates the ring towards nucleophilic attack at C2, requiring more vigorous conditions (higher temperature or longer reaction times) compared to electron-deficient analogs.

Primary Synthetic Route: S_NAr Displacement

The most reliable industrial and laboratory method involves the displacement of the chlorine atom in 2-chloro-3-aminopyridine by hydrazine hydrate.

Reaction Logic:

- Substrate: 2-Chloro-3-aminopyridine (CAS 6298-19-7).
- Nucleophile: Hydrazine hydrate (N₂H₄·H₂O).
- Solvent: Ethanol, n-Butanol, or neat hydrazine (if high temp required).
- Mechanism: The hydrazine nitrogen attacks the C2 position, forming a Meisenheimer-like intermediate stabilized by the ring nitrogen. Chloride is then eliminated, restoring aromaticity.



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Figure 1: S_NAr synthesis pathway.[2] The electron-donating C3-amino group necessitates forcing conditions (reflux) to overcome ring deactivation.

Reactivity & Applications in Drug Discovery

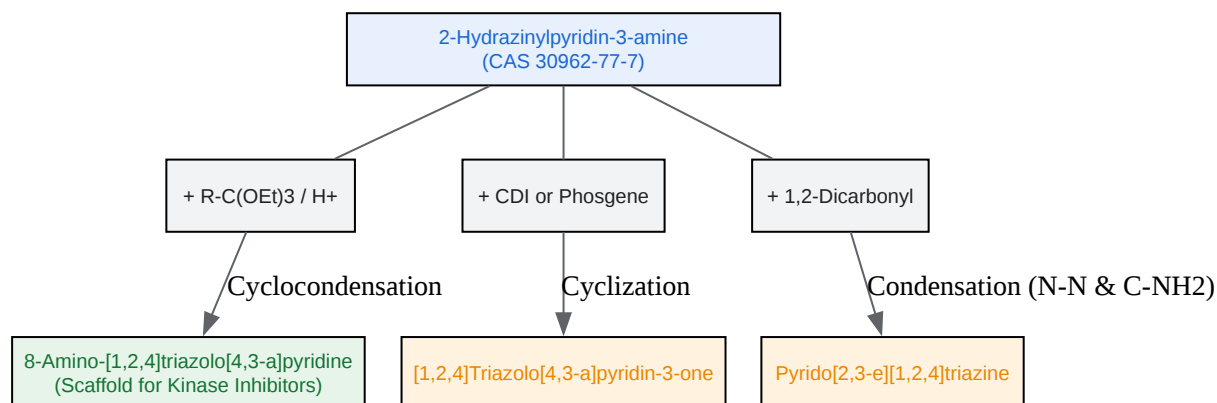
The primary utility of **2-hydrazinylpyridin-3-amine** lies in its ability to serve as a precursor for [1,2,4]triazolo[4,3-a]pyridines. This fused scaffold is a bioisostere of quinoline and is widely found in kinase inhibitors (e.g., p38 MAP kinase inhibitors) and receptor antagonists (e.g., adenosine receptors).

Cyclization Logic

The reaction with "one-carbon" electrophiles (orthoesters, carboxylic acids, or phosgene equivalents) triggers a cyclization involving the hydrazine terminal nitrogen and the pyridine ring nitrogen.

Pathway A: Triazolopyridine Formation Reaction with orthoformate or formic acid yields the parent [1,2,4]triazolo[4,3-a]pyridin-8-amine. The C3-amino group remains available for further derivatization (e.g., amide coupling), allowing medicinal chemists to build "tail" regions for protein binding pockets.

Pathway B: Pyridotriazine Formation Reaction with 1,2-dicarbonyls (like glyoxal) can lead to pyrido[2,3-e][1,2,4]triazines, utilizing both the hydrazine and the C3-amine.



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Figure 2: Divergent synthesis pathways. The compound serves as a "linchpin" for fusing 5- or 6-membered rings onto the pyridine core.

Experimental Protocol: Synthesis & Validation

Note: Hydrazines are toxic and potential carcinogens. All operations must be performed in a fume hood.

Protocol: Preparation from 2-Chloro-3-aminopyridine

Objective: Synthesize **2-hydrazinylpyridin-3-amine** on a 10 mmol scale.

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents:
 - 2-Chloro-3-aminopyridine: 1.28 g (10 mmol)
 - Hydrazine Hydrate (80% or 98%): 5.0 mL (~80-100 mmol, 8-10 equivalents). Excess is critical to prevent dimer formation (bis-pyridyl hydrazine).
 - Solvent: Ethanol (10 mL) or n-Butanol (for higher reflux temp if reaction is slow).
- Reaction:

- Dissolve the chloropyridine in the solvent.[3][4]
- Add hydrazine hydrate dropwise at room temperature.
- Heat to reflux (approx. 80°C for EtOH, 118°C for n-BuOH) for 6–12 hours.
- Monitoring: Check by TLC (System: 10% MeOH in DCM). The starting material (higher Rf) should disappear.
- Work-up:
 - Cool the mixture to 0°C. The product may precipitate directly.
 - If precipitated: Filter the solid, wash with cold ethanol (2 x 5 mL) and diethyl ether.
 - If not precipitated: Concentrate under reduced pressure to remove solvent and excess hydrazine. Triturate the residue with cold ether/hexane to induce crystallization.
- Purification: Recrystallization from ethanol or toluene is standard if high purity is required.

Self-Validating Analytical Checkpoints

Test	Expected Result	Failure Mode Analysis
TLC	Single spot, lower Rf than SM, stains with Ninhydrin (amine) and Anisaldehyde (hydrazine).	Multiple spots: Likely bis-substitution (dimer) if hydrazine equivalents were too low.
¹ H NMR (DMSO-d ₆)	Peaks for pyridine protons (3H). Broad singlets for -NH ₂ (C3) and -NHNH ₂ (C2).	Missing -NHNH ₂ peaks: Oxidation to azo compound or incomplete reaction.
Mass Spec (ESI+)	[M+H] ⁺ = 125.08	[M+H] ⁺ = 217: Indicates formation of dimer (bis(3-aminopyridin-2-yl)amine).

Safety & Handling

- Toxicity: Hydrazine derivatives are suspected carcinogens and skin sensitizers.

- **Stability:** The free base is prone to oxidation (turning brown/red). Store under inert gas (Nitrogen/Argon) at -20°C for long-term stability.
- **Incompatibility:** Avoid contact with strong oxidizing agents and acid chlorides (unless intended for reaction).

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